

# "comparative study of magnetic properties of Ho-Ge and Ho-Si alloys"

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## Compound of Interest

Compound Name: Germanium;holmium

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## A Comparative Guide to the Magnetic Properties of Ho-Ge and Ho-Si Alloys

This guide provides a comparative analysis of the magnetic properties of Holmium-Germanium (Ho-Ge) and Holmium-Silicon (Ho-Si) alloys. The information is intended for researchers, scientists, and professionals in drug development who are interested in the magnetic behavior of rare-earth intermetallic compounds. This document summarizes key magnetic parameters and outlines the experimental protocols used for their determination.

## Data Presentation

The magnetic properties of Ho

1.671.67

and Ho

1.671.67

, both crystallizing in the A1B

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-type structure with vacancies, are presented below. These alloys exhibit antiferromagnetic ordering at low temperatures.

Magnetic Property	HoSingcontent-ng-c4139270029="" _ngghost-ng-c3211459958="" class="inline ng-star-inserted">	HoGengcontent-ng-c4139270029="" _ngghost-ng-c3211459958="" class="inline ng-star-inserted">	Reference
	1.67 <b>1.67</b>	1.67 <b>1.67</b>	
Néel Temperature (TN)	17.6(2) K	9.9(2) K	<a href="#">[1]</a>
Magnetic Entropy Change (-ΔSM at TN)	0.05(1) J/cm³K	0.08(1) J/cm³K	<a href="#">[1]</a>

## Experimental Protocols

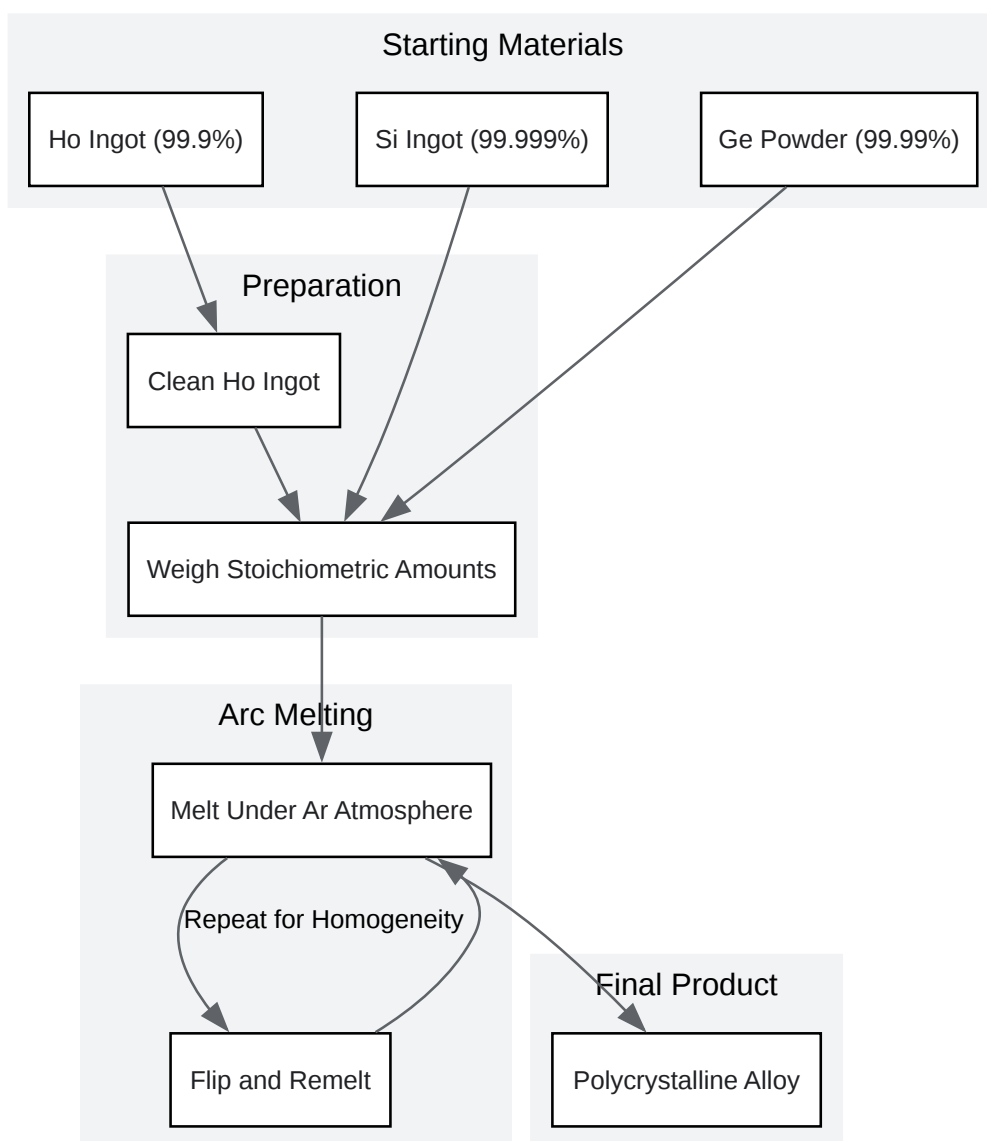
The characterization of the magnetic properties of Ho-Ge and Ho-Si alloys involves a series of well-defined experimental procedures.

### Sample Synthesis

The synthesis of polycrystalline Ho-Ge and Ho-Si alloys is typically achieved through arc melting.

- **Starting Materials:** High-purity Holmium (Ho) ingot (e.g., 99.9 wt%), Silicon (Si) ingot (e.g., 99.999 wt%), and Germanium (Ge) powder (e.g., 99.99 wt%) are used as starting materials.
- **Preparation:** The surface of the Ho ingot is mechanically cleaned to remove any oxide layer. The required stoichiometric amounts of the constituent elements are weighed.
- **Arc Melting:** The mixture of elements is melted multiple times in an arc furnace under an inert argon atmosphere to ensure homogeneity. The sample is typically flipped between each melting step. For alloys with volatile components, a slight excess of that component may be used to compensate for evaporation losses.

## Alloy Synthesis Workflow

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## Alloy Synthesis Workflow

## Structural Characterization

The crystal structure of the synthesized alloys is determined using Powder X-ray Diffraction (PXRD).

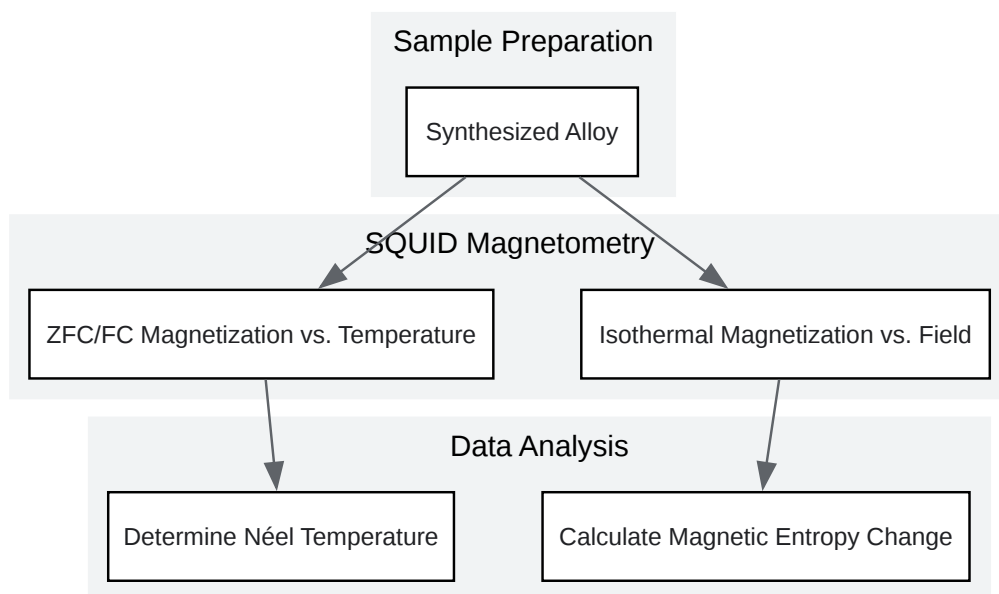
- **Instrumentation:** A commercial diffractometer with Cu-K $\alpha$  radiation is commonly used.
- **Sample Preparation:** A portion of the synthesized alloy is ground into a fine powder.
- **Data Collection:** The PXRD pattern is recorded at room temperature.
- **Analysis:** The obtained diffraction pattern is analyzed using Rietveld refinement to identify the crystal phases and determine the lattice parameters.

## Magnetic Measurements

The magnetic properties are characterized using a SQUID (Superconducting Quantum Interference Device) magnetometer.

- **DC Magnetization:**
  - **Temperature Dependence:** The magnetization is measured as a function of temperature in both zero-field-cooled (ZFC) and field-cooled (FC) modes under a low applied magnetic field to determine the magnetic transition temperatures (e.g., Néel temperature).
  - **Field Dependence:** Isothermal magnetization measurements are performed as a function of the applied magnetic field at various temperatures to study the magnetic hysteresis and saturation magnetization.
- **Data Analysis:** The magnetic entropy change ( $\Delta S_M$ ), a key parameter for evaluating the magnetocaloric effect, can be calculated from the isothermal magnetization data using the Maxwell relation.

## Magnetic Characterization Workflow



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## Magnetic Characterization Workflow

## Concluding Remarks

The comparative data indicates that while both HoSingcontent-ng-c4139270029="" \_ngghost-ng-c3211459958="" class="inline ng-star-inserted">

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and HoGengcontent-ng-c4139270029="" \_ngghost-ng-c3211459958="" class="inline ng-star-inserted">

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exhibit antiferromagnetic ordering, the Néel temperature is significantly higher for the silicide. Conversely, the magnetocaloric effect, as indicated by the magnetic entropy change at the transition temperature, is more pronounced in the germanide. These differences can be

attributed to the variations in the interatomic distances and electronic structures arising from the substitution of silicon with germanium. Further investigations across a broader range of compositions within the Ho-Ge and Ho-Si binary systems would provide a more comprehensive understanding of their magnetic behavior.

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## References

- 1. researchgate.net [researchgate.net]
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